

An In-depth Technical Guide to 4-Hydroxy Omeprazole Sulfone

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Compound of Interest

Compound Name: 4-Hydroxy Omeprazole Sulfone

CAS No.: 1346600-70-1

Cat. No.: B585648

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This guide provides a comprehensive technical overview of **4-Hydroxy Omeprazole Sulfone**, a significant metabolite and degradation product of the widely used proton pump inhibitor, omeprazole. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core chemical and analytical aspects of this compound, grounded in scientific literature and established methodologies.

Introduction and Significance

Omeprazole, a cornerstone in the treatment of acid-related gastrointestinal disorders, undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system.^{[1][2]} This biotransformation leads to several metabolites, including 5-hydroxyomeprazole and omeprazole sulfone.^{[1][3]} **4-Hydroxy Omeprazole Sulfone** emerges as a secondary metabolite and a potential degradation product formed under stress conditions, particularly oxidative and hydrolytic stress.^{[4][5][6][7]} Understanding the chemical structure, properties, and analytical behavior of this compound is crucial for comprehensive pharmacokinetic studies, impurity profiling, and stability testing of omeprazole-based pharmaceuticals.

Chemical Structure and Identification

4-Hydroxy Omeprazole Sulfone is a derivative of omeprazole characterized by the presence of a hydroxyl group on the pyridine ring and the oxidation of the sulfinyl group to a sulfonyl group.

IUPAC Name: 2-[(6-methoxy-1H-benzimidazol-2-yl)sulfonylmethyl]-3,5-dimethyl-1H-pyridin-4-one[8]

Chemical Formula: $C_{16}H_{17}N_3O_4S$ [8][9]

Molecular Weight: 347.39 g/mol [9]

CAS Number: 1346600-70-1[8][9]

The structural backbone of **4-Hydroxy Omeprazole Sulfone** consists of a benzimidazole ring system linked to a substituted pyridine ring via a methylsulfonyl bridge. The key functional groups that dictate its chemical behavior are the sulfonyl group, the phenolic hydroxyl group, the benzimidazole nitrogen atoms, and the methoxy group.

Figure 1: Chemical Structure of **4-Hydroxy Omeprazole Sulfone**.

Physicochemical Properties

While extensive experimental data for **4-Hydroxy Omeprazole Sulfone** is not widely published, some key properties can be inferred or are available from suppliers of analytical standards. It is important to note that the data for the related compound, 4-Hydroxy Omeprazole Sulfide, is sometimes mistakenly attributed to the sulfone.

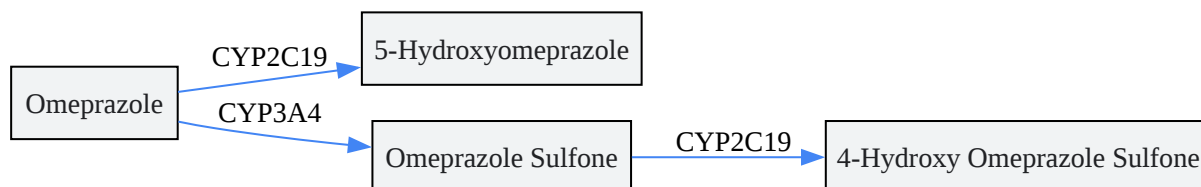
Property	Value	Source/Comment
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₄ S	PubChem[8]
Molecular Weight	347.39 g/mol	LGC Standards[9]
Appearance	White to Off-White Solid	Inferred from related compounds
Melting Point	Not available	Experimental data not found in public domain
Solubility	Slightly soluble in DMSO and Methanol	Inferred from related compounds[10]
pKa	Not available	Experimental data not found in public domain

Synthesis and Formation

4-Hydroxy Omeprazole Sulfone is not typically synthesized as a primary target but is rather formed as a metabolite or a degradation product of omeprazole.

Metabolic Pathway

Omeprazole is metabolized in the liver by CYP2C19 and CYP3A4 enzymes.[2] CYP3A4 is primarily responsible for the oxidation of the sulfinyl group to form omeprazole sulfone, while CYP2C19 is the major enzyme for the hydroxylation of the 5-methyl group of the benzimidazole ring to form 5-hydroxyomeprazole.[5] **4-Hydroxy Omeprazole Sulfone** can be formed through the further metabolism of omeprazole sulfone via hydroxylation, a reaction that can be catalyzed by CYP2C19.[11]



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Figure 2: Simplified Metabolic Pathway of Omeprazole.

Formation through Forced Degradation

Forced degradation studies are integral to understanding the stability of a drug substance and identifying potential impurities. Omeprazole is known to be labile under acidic and oxidative conditions.^[7]^[12] Treatment of omeprazole with strong oxidizing agents, such as hydrogen peroxide, can lead to the formation of omeprazole sulfone and other related oxidized products, including hydroxylated sulfones.^[6]

Protocol 1: General Procedure for Oxidative Degradation of Omeprazole

- Objective: To generate degradation products of omeprazole, including potential formation of **4-Hydroxy Omeprazole Sulfone**, for analytical characterization.
- Materials:
 - Omeprazole
 - Hydrogen Peroxide (3% or as required)
 - Methanol or other suitable solvent
 - HPLC system with UV or MS detector
- Procedure:
 - Prepare a stock solution of omeprazole in a suitable solvent (e.g., methanol).
 - To a known volume of the omeprazole solution, add a specified volume of the hydrogen peroxide solution.
 - Incubate the mixture at a controlled temperature (e.g., room temperature or elevated) for a defined period.
 - At various time points, withdraw aliquots of the reaction mixture.
 - Quench the reaction if necessary (e.g., by dilution or addition of a reducing agent).

- Analyze the samples by a suitable chromatographic method (e.g., HPLC-UV or LC-MS) to identify and quantify the degradation products.
- Causality: The strong oxidizing nature of hydrogen peroxide facilitates the oxidation of the sulfinyl group of omeprazole to the sulfone. Concurrently, other oxidative transformations, such as hydroxylation of the pyridine ring, can occur, leading to the formation of **4-Hydroxy Omeprazole Sulfone**.

Spectroscopic and Analytical Characterization

Detailed spectroscopic data for **4-Hydroxy Omeprazole Sulfone** is not readily available in the public domain. However, based on the known fragmentation patterns of omeprazole and its sulfone, and general principles of spectroscopy, the expected characteristics can be outlined. Commercial suppliers of the analytical standard may provide a Certificate of Analysis with some of this information.[\[9\]](#)[\[13\]](#)

Mass Spectrometry (MS)

In mass spectrometry, **4-Hydroxy Omeprazole Sulfone** is expected to show a protonated molecule $[M+H]^+$ at m/z 348.1.[\[14\]](#) The fragmentation pattern would likely involve cleavage of the C-S bonds and rearrangements within the benzimidazole and pyridine rings.

Ion	Expected m/z	Possible Fragment Structure
$[M+H]^+$	348.1	Protonated 4-Hydroxy Omeprazole Sulfone
Fragment 1	Varies	Benzimidazole sulfonyl moiety
Fragment 2	Varies	Hydroxylated dimethyl pyridine moiety

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1H and ^{13}C NMR spectra of **4-Hydroxy Omeprazole Sulfone** would exhibit characteristic signals for the aromatic protons of the benzimidazole and pyridine rings, the methyl groups, the methoxy group, and the methylene bridge. The presence of the hydroxyl group would be

confirmed by a specific proton signal, the chemical shift of which would be dependent on the solvent and concentration.

Infrared (IR) Spectroscopy

The IR spectrum of **4-Hydroxy Omeprazole Sulfone** would show characteristic absorption bands for the various functional groups present in the molecule.

Functional Group	Expected Wavenumber (cm ⁻¹)
O-H stretch (hydroxyl)	3200-3600
N-H stretch (benzimidazole)	3100-3500
C-H stretch (aromatic & aliphatic)	2850-3100
C=O/C=C stretch (pyridine ring)	1550-1650
S=O stretch (sulfonyl)	1300-1350 and 1120-1160
C-O stretch (methoxy)	1000-1300

Analytical Methodologies

The quantification of **4-Hydroxy Omeprazole Sulfone**, as an impurity or metabolite, is typically performed using chromatographic techniques such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

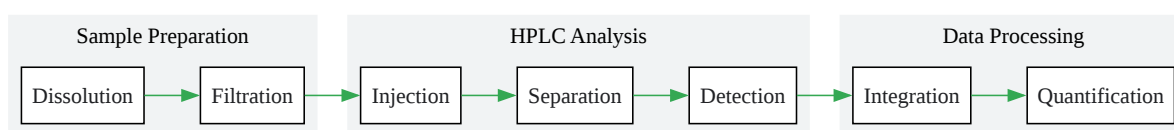
HPLC-UV Method

A reversed-phase HPLC method can be developed and validated for the simultaneous determination of omeprazole and its related substances, including **4-Hydroxy Omeprazole Sulfone**.

Protocol 2: Representative HPLC-UV Method for Omeprazole and Related Substances

- Objective: To separate and quantify **4-Hydroxy Omeprazole Sulfone** in the presence of omeprazole and other impurities.

- Instrumentation:
 - HPLC system with a UV detector
 - C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m)
- Chromatographic Conditions:
 - Mobile Phase A: Phosphate buffer (e.g., 0.05 M, pH 7.2)
 - Mobile Phase B: Acetonitrile
 - Gradient Program: A time-programmed gradient elution to resolve all components.
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 280-302 nm
 - Injection Volume: 20 μ L
- System Suitability: The method must be validated for specificity, linearity, accuracy, precision, and robustness as per ICH guidelines.



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Figure 3: General Workflow for HPLC Analysis.

LC-MS/MS Method

For higher sensitivity and selectivity, especially in biological matrices, an LC-MS/MS method is preferred.

Protocol 3: Representative LC-MS/MS Method for Quantification in Plasma

- Objective: To quantify **4-Hydroxy Omeprazole Sulfone** in human plasma.
- Instrumentation:
 - LC-MS/MS system with a triple quadrupole mass spectrometer
 - C18 analytical column
- Sample Preparation:
 - Protein precipitation of the plasma sample with acetonitrile.
 - Centrifugation to remove precipitated proteins.
 - Dilution of the supernatant before injection.
- Chromatographic Conditions:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient Program: A rapid gradient to ensure efficient elution.
- Mass Spectrometric Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - MRM Transitions:
 - Quantifier: m/z 348.1 → [Specific fragment ion]
 - Qualifier: m/z 348.1 → [Another specific fragment ion]
 - Internal Standard: A stable isotope-labeled analogue is recommended for accurate quantification.

Conclusion

4-Hydroxy Omeprazole Sulfone is a key compound in the comprehensive analysis of omeprazole's metabolic fate and degradation profile. While detailed experimental data on its physicochemical properties and synthesis are not extensively available in the public domain, its analytical characterization can be achieved through modern chromatographic and spectroscopic techniques. This guide provides a foundational understanding for researchers and scientists working with omeprazole and its related substances, emphasizing the importance of robust analytical methodologies for ensuring the quality and safety of pharmaceutical products.

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